

Octylbenzene-d22: A Technical Guide to its Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Octylbenzene-d22

Cat. No.: B15557934

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For researchers, scientists, and professionals in drug development, understanding the purity and characteristics of isotopically labeled compounds is paramount. This technical guide provides an in-depth look at the typical data and experimental protocols found in a Certificate of Analysis (CoA) for **Octylbenzene-d22**, a deuterated aromatic hydrocarbon.

Compound Identification and Physical Properties

A Certificate of Analysis for **Octylbenzene-d22** will begin with fundamental identifying information and key physical properties. This data is crucial for ensuring the correct material is being used and for designing experimental conditions.

Identifier	Value	Source
Compound Name	n-Octylbenzene-d22	LGC Standards[1], CDN Isotopes[2]
CAS Number	1219799-28-6	LGC Standards[1], CDN Isotopes[2]
Unlabelled CAS Number	2189-60-8	LGC Standards[1], CDN Isotopes[2]
Molecular Formula	C ₁₄ D ₂₂	LGC Standards[1]
Molecular Weight	212.46 g/mol	LGC Standards[1], CDN Isotopes[2]
Synonyms	1-Phenyloctane-d22	CDN Isotopes[2]
Appearance	Colorless to light yellow liquid	Inferred from unlabelled compound[3]
Boiling Point	261-263 °C (for unlabelled)	Guidechem[4]
Melting Point	-36 °C (for unlabelled)	Guidechem[4]
Density	0.858 g/cm ³ (for unlabelled)	Guidechem[4]

Analytical Specifications and Quality Control

The core of the CoA provides quantitative data on the purity and isotopic enrichment of **Octylbenzene-d22**. These values are determined through a series of rigorous analytical tests.

Analytical Test	Specification	Typical Value
Chemical Purity	≥98%	Conforms
Isotopic Enrichment	≥98 atom % D	Conforms
Structure Confirmation	Conforms to structure	Conforms

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the Certificate of Analysis.

2.1.1. Determination of Chemical Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To separate and identify any non-deuterated or other chemical impurities in the sample.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS).
- Methodology:
 - A dilute solution of **Octylbenzene-d22** in a volatile organic solvent (e.g., dichloromethane or hexane) is prepared.
 - A small volume of the solution is injected into the GC, where it is vaporized.
 - The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The column separates compounds based on their boiling points and interactions with the column's stationary phase.
 - As each compound elutes from the column, it enters the mass spectrometer.
 - The mass spectrometer ionizes the molecules and separates the resulting ions based on their mass-to-charge ratio, generating a mass spectrum for each compound.
 - The chemical purity is determined by comparing the peak area of **Octylbenzene-d22** to the total area of all peaks in the chromatogram.

2.1.2. Determination of Isotopic Enrichment by Mass Spectrometry (MS)

- Objective: To quantify the percentage of deuterium atoms incorporated into the octylbenzene molecule.
- Instrumentation: A high-resolution mass spectrometer.
- Methodology:

- The sample is introduced into the mass spectrometer, typically via direct infusion or after separation by GC or LC.
- The instrument is operated in a full-scan mode to detect the molecular ion cluster of **Octylbenzene-d22**.
- The relative intensities of the ion corresponding to the fully deuterated molecule (d22) and any ions corresponding to partially deuterated or non-deuterated (d0) species are measured.
- The isotopic enrichment is calculated as the percentage of the d22 species relative to the sum of all isotopic species. For most quantitative mass spectrometry applications, an isotopic enrichment of >98% is generally recommended.^[5]

2.1.3. Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

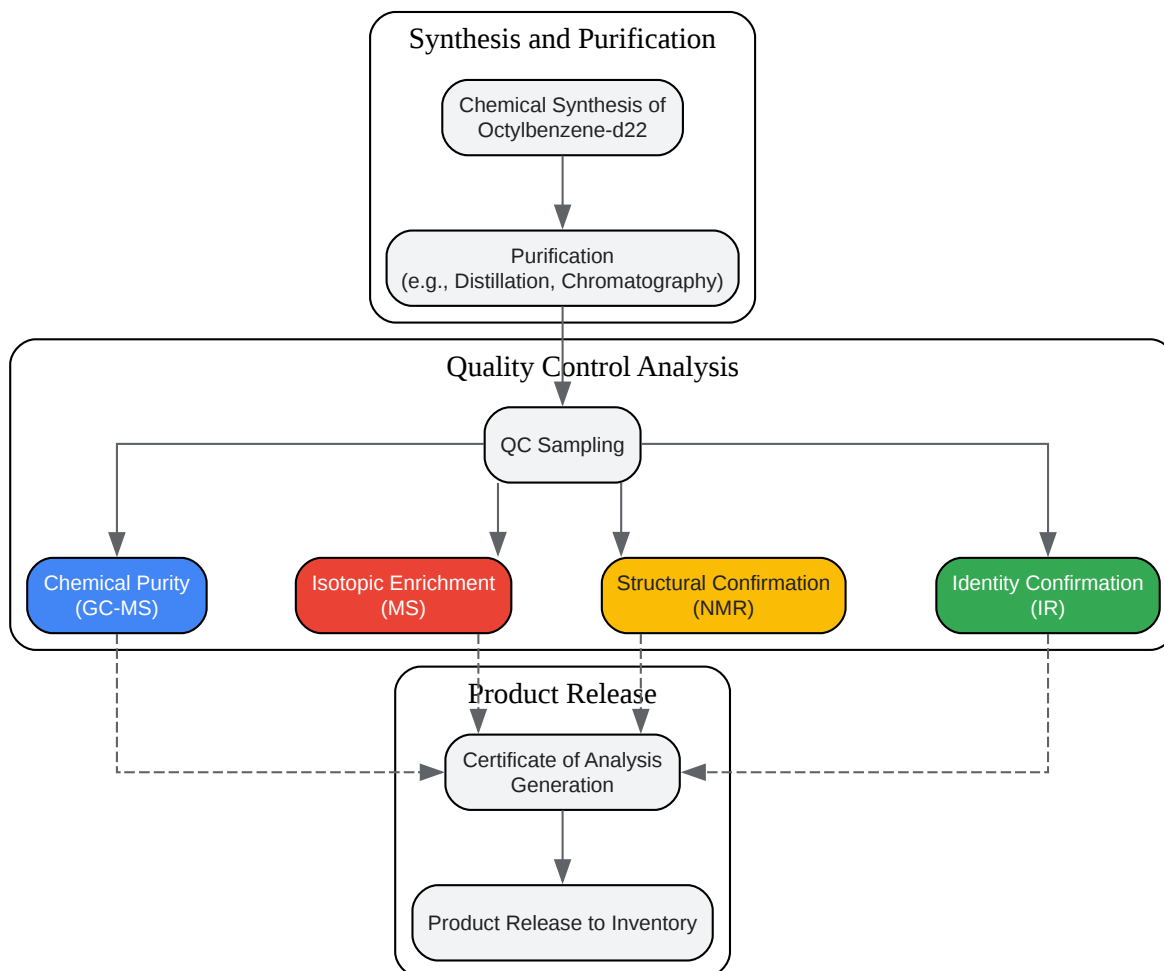
- Objective: To confirm the molecular structure and the positions of the deuterium labels.
- Instrumentation: A high-field Nuclear Magnetic Resonance (NMR) spectrometer.
- Methodology:
 - A small amount of the sample is dissolved in a deuterated NMR solvent (e.g., chloroform-d).
 - ^1H (proton) and ^2H (deuterium) NMR spectra are acquired.
 - In the ^1H NMR spectrum of a highly deuterated compound like **Octylbenzene-d22**, the proton signals corresponding to the deuterated positions should be absent or significantly diminished.
 - The ^2H NMR spectrum will show signals at the chemical shifts corresponding to the positions where deuterium atoms have been incorporated, confirming the labeling pattern.
 - The combination of these spectra provides unambiguous confirmation of the compound's structure and the success of the deuteration.

2.1.4. Identity Confirmation by Infrared (IR) Spectroscopy

- Objective: To obtain a characteristic vibrational spectrum of the molecule, which can be used for identification.
- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.
- Methodology:
 - A small amount of the neat liquid sample is placed between two salt plates (e.g., NaCl or KBr) or analyzed using an Attenuated Total Reflectance (ATR) accessory.
 - Infrared radiation is passed through the sample.
 - The instrument measures the absorption of infrared radiation at different frequencies, corresponding to the vibrational modes of the chemical bonds in the molecule.
 - The resulting IR spectrum is a unique "fingerprint" of the molecule and can be compared to a reference spectrum of the non-deuterated Octylbenzene to observe shifts due to the C-D bonds.

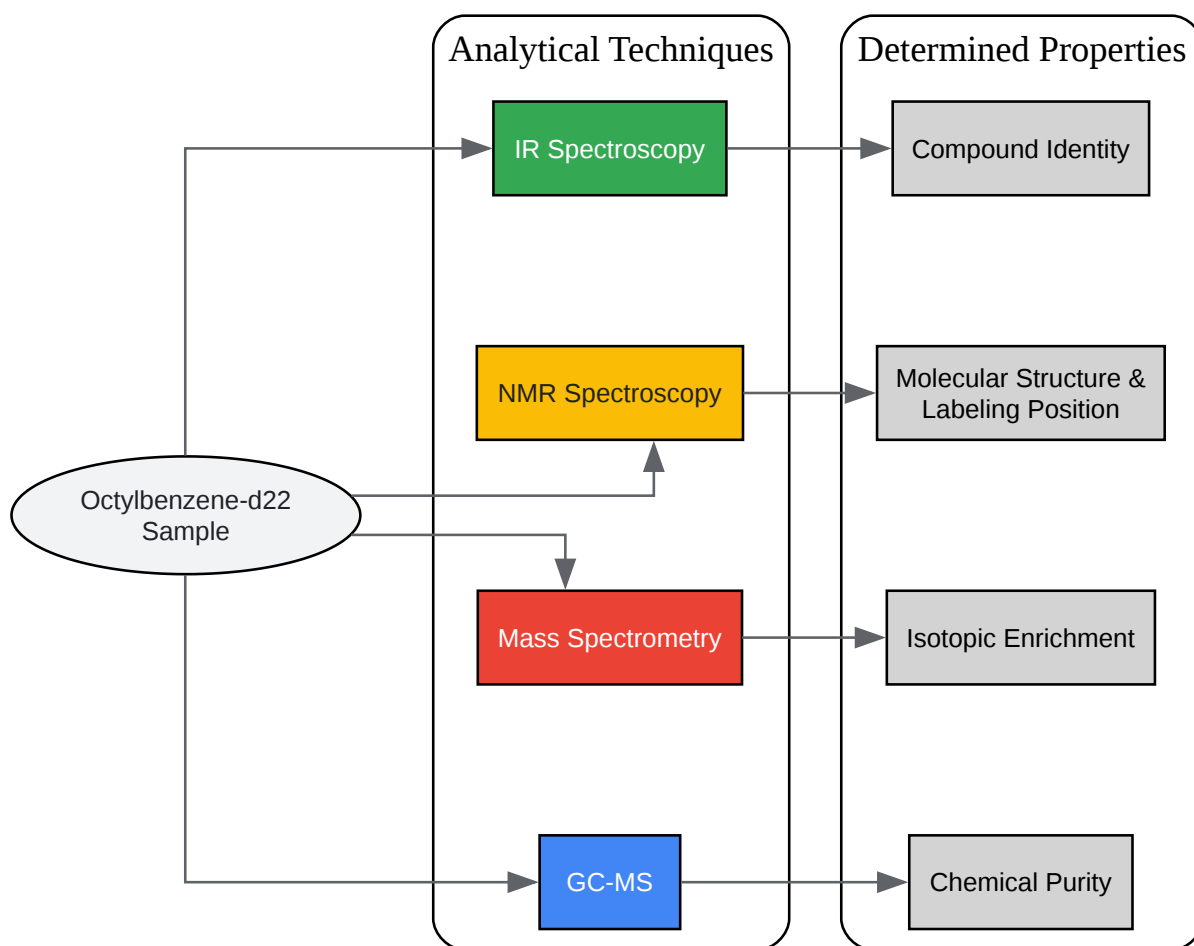
Mandatory Visualizations

To further clarify the relationships and workflows involved in the analysis of **Octylbenzene-d22**, the following diagrams are provided.



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*Quality Control Workflow for **Octylbenzene-d22**.*



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References

- 1. n-Octylbenzene-d22 | CAS 1219799-28-6 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. cdnisotopes.com [cdnisotopes.com]
- 3. nbinno.com [nbinno.com]

- [4. Page loading... \[wap.guidechem.com\]](#)
- [5. Benzene, octyl- \[webbook.nist.gov\]](#)
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